

# Copper Azide as a Primary Explosive in Detonators: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Copper azide

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## Introduction

Copper(II) azide ( $\text{Cu}(\text{N}_3)_2$ ) is a high-energy primary explosive that is gaining significant attention as a potential replacement for traditional lead-based initiators, such as lead azide ( $\text{Pb}(\text{N}_3)_2$ ).<sup>[1][2][3]</sup> The primary drivers for this shift are environmental concerns and the toxicity associated with lead.<sup>[4]</sup> **Copper azide** offers the advantages of being a "green" explosive with high energy density and excellent initiation capabilities.<sup>[1][3]</sup> However, its extreme sensitivity to electrostatic discharge, friction, and impact has historically limited its practical application.<sup>[3][5][6]</sup>

Recent research has focused on developing safer and more manageable **copper azide**-based energetic materials. These efforts primarily involve the synthesis of nano-**copper azide** and the creation of composite materials where **copper azide** is stabilized within a less sensitive matrix, such as porous carbon, graphene, or through the formation of coordination complexes.<sup>[1][5][6][7][8][9]</sup> These advancements have made **copper azide** a viable candidate for use in next-generation detonators, particularly in micro-initiating devices and micro-electro-mechanical systems (MEMS).<sup>[1][3][10]</sup>

These application notes provide a comprehensive overview of the use of **copper azide** in detonators, with a focus on its properties, synthesis, and characterization.

## Data Presentation: Properties of Copper Azide and its Composites

The following table summarizes the key performance and sensitivity parameters of pure and modified **copper azide**, providing a comparative analysis with the conventional primary explosive, lead azide.

Material	Electrostatic Sensitivity (E <sub>50</sub> , mJ)	Flame Sensitivity (H <sub>50</sub> , cm)	Detonation Velocity (D, km/s)	Initiation Capability	Reference
Pure Copper Azide (CA)	0.05	45	~5.0	High	[8]
Carbon-Based Nano CA	1.6	42	Not Reported	Detonates Hexogen (10 mg)	[1]
CA/Reduced Graphene Oxide	0.92	Not Reported	Not Reported	High	[1]
CA@Porous Carbon	1.47	Not Reported	Not Reported	High	[7][8]
CA-HP Film	3.8	51	Not Reported	Detonates CL-20 (1 mg)	[8]
CA/C Nanosheets	1.06	Not Reported	Not Reported	Detonates CL-20 (~1.0 mg)	[11]
CA/SA	0.92	Not Reported	Not Reported	Excellent	[11]
CA-HPCH	1.1	≥ 60	Not Reported	High	[12]
[Cu <sub>2</sub> (N <sub>3</sub> ) <sub>4</sub> (BT RI)]	0.20	Not Reported	Estimated	Initiates PETN	[5]
Lead Azide (RD1333)	Not Reported	Not Reported	~5.3	Standard	[2]

Note: E<sub>50</sub> refers to the energy at which there is a 50% probability of initiation. H<sub>50</sub> refers to the height from which a drop hammer has a 50% probability of causing initiation.

## Experimental Protocols

## Protocol 1: In-situ Synthesis of Carbon-Based Copper Azide Composite Film

This protocol describes a general method for the in-situ synthesis of a **copper azide**-carbon composite film, a common strategy to enhance safety and handling.

Materials:

- Polyacrylonitrile (PAN)
- N,N-Dimethylformamide (DMF)
- Copper(II) salt (e.g., copper(II) chloride,  $\text{CuCl}_2$ )
- Deionized water
- Sodium azide ( $\text{NaN}_3$ )
- Inert gas (e.g., Argon or Nitrogen)

Equipment:

- Electrospinning apparatus
- Tube furnace
- Beakers and magnetic stirrer
- Vacuum filtration system
- Fume hood

Procedure:

- Preparation of the Carbon Nanofiber Mat:
  1. Dissolve polyacrylonitrile (PAN) and a copper(II) salt in N,N-dimethylformamide (DMF) to create a spinning solution.

2. Use an electrospinning apparatus to fabricate a PAN/copper salt composite nanofiber mat.
  3. Place the mat in a tube furnace and heat under an inert atmosphere to carbonize the PAN, resulting in a porous carbon nanofiber mat with embedded copper nanoparticles.
- In-situ Azidation:
    1. Safety Precaution: Sodium azide and hydrazoic acid (formed in the reaction) are highly toxic and explosive. This procedure must be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
    2. Immerse the carbon-copper nanoparticle composite mat in an aqueous solution of sodium azide.
    3. The copper nanoparticles will react in-situ with the azide ions to form **copper azide** within the carbon matrix.
    4. The reaction can be represented by the following equation:  $\text{Cu(s)} + 2 \text{NaN}_3(\text{aq}) \rightarrow \text{Cu(N}_3)_2(\text{s}) + 2 \text{Na}^+(\text{aq})$ .
    5. After the reaction is complete, carefully remove the film from the solution and wash it thoroughly with deionized water to remove any unreacted sodium azide.
    6. Dry the resulting **copper azide**/carbon composite film under vacuum.

## Protocol 2: Electrostatic Sensitivity Testing

This protocol outlines the determination of the electrostatic sensitivity ( $E_{50}$ ) of a primary explosive using the Bruceton up-and-down method.

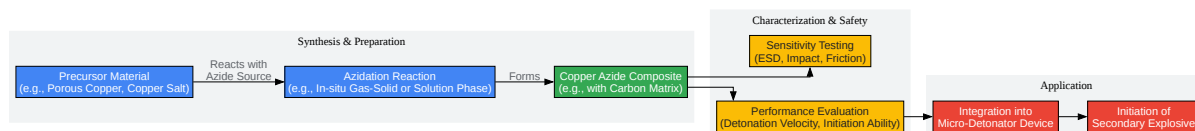
Equipment:

- Electrostatic discharge (ESD) sensitivity tester
- Sample holder
- Balance capable of measuring in milligrams

#### Procedure:

- Sample Preparation:
  1. Carefully place a small, precisely weighed amount of the **copper azide** composite (typically a few milligrams) in the sample holder of the ESD tester.
- Testing Procedure (Bruceton Method):
  1. Set an initial discharge energy level.
  2. Apply the electrostatic discharge to the sample.
  3. Record the result as either "go" (initiation/explosion) or "no-go" (no reaction).
  4. If the result is "go," decrease the energy level by a set increment for the next test.
  5. If the result is "no-go," increase the energy level by the same increment for the next test.
  6. Repeat this process for a statistically significant number of trials (typically 20-30).
- Data Analysis:
  1. Analyze the series of "go" and "no-go" results using the Bruceton statistical method to calculate the  $E_{50}$  value, which represents the energy level with a 50% probability of causing initiation.

## Visualizations



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- To cite this document: BenchChem. [Copper Azide as a Primary Explosive in Detonators: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087822#applications-of-copper-azide-as-a-primary-explosive-in-detonators]

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